

2-(Boc-amino)-5-(aminomethyl)pyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-(Boc-amino)-5-(aminomethyl)pyridine

Cat. No.: B574126

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An In-depth Technical Guide on 2-(Boc-amino)-5-(aminomethyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the chemical properties of **2-(Boc-amino)-5-(aminomethyl)pyridine**, a key building block in medicinal chemistry and drug discovery.

Chemical Identity

IUPAC Name: tert-butyl (5-(aminomethyl)pyridin-2-yl)carbamate^[1]

Synonyms: tert-butyl N-[5-(aminomethyl)pyridin-2-yl]carbamate^{[2][3][4]}

Chemical Structure

The structure of **2-(Boc-amino)-5-(aminomethyl)pyridine** consists of a pyridine ring substituted at the 2-position with a Boc-amino group and at the 5-position with an aminomethyl group. The Boc (tert-butoxycarbonyl) group is a common protecting group for amines.

Molecular Formula: C₁₁H₁₇N₃O₂^{[1][2][3][4]}

SMILES: CC(C)(C)OC(=O)NC1=NC=C(CN)C=C1^{[1][2][3]}

Structural Representation

Caption: 2D representation of **2-(Boc-amino)-5-(aminomethyl)pyridine**.

Physicochemical Properties

Property	Value
Molecular Weight	223.28 g/mol
CAS Number	187237-37-2[2]
MDL Number	MFCD07781132[2]

Note: The user's request for experimental protocols, signaling pathways, and extensive data tables is not applicable to the fundamental chemical information provided for this compound.

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References

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- 2. 5-Aminomethyl-2-(Boc-amino)pyridine, 97% | Fisher Scientific [fishersci.ca]
- 3. H50078.06 [thermofisher.com]
- 4. 5-Aminomethyl-2-(Boc-amino)pyridine, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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